

C6 Ceramide-d11 safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C6 Ceramide-d11

Cat. No.: B12381093

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Technical Guide: C6 Ceramide-d11

Audience: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for research use only and should not be used for human or veterinary diagnostic or therapeutic purposes. The safety information provided is primarily based on the non-deuterated form of C6 Ceramide, as a specific Safety Data Sheet (SDS) for the deuterated (d11) analog is not readily available. Isotopic labeling is not expected to significantly alter the material's hazardous properties, but it should be handled with the utmost care by qualified professionals.

Introduction

C6 Ceramide-d11 is the deuterated analog of C6 Ceramide (N-hexanoyl-D-erythro-sphingosine), a well-characterized, cell-permeable sphingolipid. C6 Ceramide is a crucial second messenger involved in a variety of cellular processes, including apoptosis, cell cycle arrest, and senescence. Its short acyl chain allows for rapid diffusion across cell membranes, making it an invaluable tool for studying ceramide-mediated signaling pathways. The deuterated form, **C6 Ceramide-d11**, serves as an internal standard in mass spectrometry-based lipidomics, enabling precise quantification of endogenous C6 Ceramide.

This guide provides a comprehensive overview of the safety, handling, and experimental application of **C6 Ceramide-d11**.

Compound Identification and Physicochemical Properties

Proper identification and understanding of a compound's properties are critical for its safe handling and effective use in experimental settings.

Property	Data	Reference
Product Name	C6 Ceramide-d11	
Synonyms	N-hexanoyl-D-erythro-sphingosine-d11	N/A
CAS Number	124753-97-5 (Non-deuterated)	
Molecular Formula	C ₂₄ H ₃₆ D ₁₁ NO ₃	N/A
Molecular Weight	408.7 (Approximate for d11)	N/A
Formula Weight (Non-deuterated)	397.6 g/mol	
Physical Form	Crystalline solid	
Storage Temperature	-20°C	
Stability	≥ 4 years (when stored properly)	

Table 1: Compound Identification and Physical Properties

Solvent	Solubility	Reference
Ethanol	~20 mg/mL	
DMSO	~20 mg/mL	
Dimethylformamide (DMF)	~20 mg/mL	
Ethanol:PBS (pH 7.2) 1:1	~0.5 mg/mL	

Table 2: Solubility Data for C6 Ceramide

Safety Data and Hazard Information

While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it should be considered hazardous until further information is available. Standard laboratory precautions are mandatory.

Hazard Category	Information	Reference
GHS Classification	Not classified as a hazardous substance	
Hazard Pictograms	None	
Signal Word	None	
Hazard Statements	None	
NFPA Ratings	Health: 0, Fire: 0, Reactivity: 0	
HMIS Ratings	Health: 0, Fire: 0, Reactivity: 0	

Table 3: Hazard Classification (based on non-deuterated C6 Ceramide)

Precaution	Description	Reference
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	
P304+P340	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	

Table 4: Precautionary Statements

Handling, Storage, and Disposal

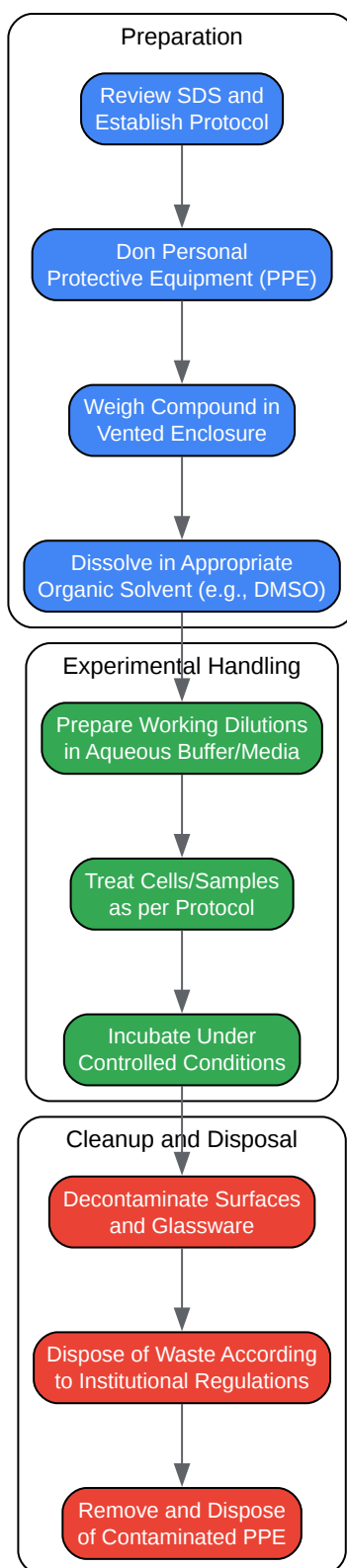
Proper handling and storage are essential to ensure user safety and maintain compound integrity.

Personal Protective Equipment (PPE) and Engineering Controls

- Engineering Controls: Use only in areas with appropriate exhaust ventilation.
- Eye/Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved standards.
- Hand Protection: Handle with impermeable, resistant gloves (e.g., nitrile). Inspect gloves prior to use and dispose of contaminated gloves after use.
- Skin and Body Protection: Wear a laboratory coat.
- Respiratory Protection: Not required under normal use conditions.

Safe Handling Workflow

Researchers must adhere to a strict workflow when handling **C6 Ceramide-d11**, from preparation to disposal.



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Caption: General laboratory workflow for handling **C6 Ceramide-d11**.

Storage and Stability

- **Storage:** Store the crystalline solid at -20°C. Keep the container tightly sealed in a cool, well-ventilated area.
- **Stock Solutions:** After dissolving in an organic solvent, it is recommended to store stock solutions at -20°C for up to 3 months or -80°C for up to 6 months. Avoid repeated freeze-thaw cycles. Aqueous solutions are not recommended for storage for more than one day.

Disposal

Dispose of contents and containers in accordance with local, regional, and national regulations. Do not allow the product to enter drains.

Biological Activity and Signaling Pathways

C6 Ceramide is a potent bioactive lipid that mimics endogenous ceramides. It is known to induce apoptosis, activate protein phosphatase 2A (PP2A), and inhibit the mitochondrial respiratory chain. In many cancer cell lines, C6 Ceramide treatment leads to cell cycle arrest and programmed cell death.

Ceramide-Induced Apoptosis Pathway

Exogenous C6 Ceramide can trigger the intrinsic apoptosis pathway by affecting mitochondrial function.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com